

Essential Guide to the Proper Disposal of FK962

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FK962
CAS No.: 1414840-60-0
Cat. No.: B15619236

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For researchers and professionals in the field of drug development, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides a comprehensive, step-by-step guide to the proper disposal procedures for **FK962**, a somatostatin release enhancer. The following information is curated to build upon existing laboratory safety protocols and to provide clear, actionable guidance that prioritizes safety and regulatory compliance.

FK962 Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **FK962** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₈ FNO ₂	PubChem[1]
Molecular Weight	263.31 g/mol	PubChem[1]
IUPAC Name	N-(4-acetylcyclohexyl)-4-fluorobenzamide	PubChem[1]
CAS Number	162641-04-1	MedchemExpress

Procedural Guidance for FK962 Disposal

While **FK962** is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS), it is crucial to follow standard laboratory procedures for chemical waste disposal.^[2] The toxicological properties of this compound have not been exhaustively investigated, warranting a cautious approach.

Step 1: Personal Protective Equipment (PPE)

Before handling **FK962** for disposal, ensure you are wearing appropriate personal protective equipment.

- **Gloves:** Wear impervious gloves.
- **Eye Protection:** Use safety glasses with side-shields.^[3]
- **Lab Coat:** A standard laboratory coat is required.

Step 2: Waste Segregation and Containerization

Proper segregation of chemical waste is critical to prevent unintended reactions.^[4]

- **Do Not Mix:** Do not mix **FK962** waste with other chemical waste streams.
- **Original Containers:** Whenever possible, leave the chemical waste in its original container.
- **Labeling:** If transferring to a new container, ensure it is clearly labeled with "Hazardous Waste," the full chemical name "**FK962** (N-(4-acetylcyclohexyl)-4-fluorobenzamide)," and the date of filling. Do not use abbreviations or chemical formulas on the label.^[5]
- **Container Type:** Use glass or polyethylene bottles for waste storage. Ensure the container is tightly closed.^{[3][5]}
- **Headspace:** Leave adequate headspace in liquid waste containers to allow for expansion.^[4]

Step 3: Accidental Spill and Release Measures

In the event of a spill, follow these procedures:

- Ventilation: Ensure the area is well-ventilated.[3]
- Containment: For small spills, absorb the material with an inert dry substance and place it in a suitable waste disposal container.[6] For larger spills, use an inert absorbent material.[6]
- Cleaning: After containment and collection, clean the affected area as per your laboratory's standard operating procedures.

Step 4: Final Disposal

The ultimate disposal of **FK962** waste must be in accordance with all applicable federal, state, and local regulations.[7]

- Do Not Dispose Down the Drain: Chemical waste such as **FK962** should never be poured down the sink.[4][5]
- Licensed Disposal Firm: Contract with a licensed hazardous waste disposal company for the removal and disposal of the chemical waste.[7]
- Institutional Guidelines: Adhere to your institution's specific chemical hygiene plan and waste disposal protocols.[7]

Visualizing the Disposal Workflow

To further clarify the disposal process, the following diagram illustrates the logical workflow for the proper disposal of **FK962**.



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Caption: Logical workflow for the proper disposal of **FK962**.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of FK962]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15619236/docs#essential-guide-to-the-proper-disposal-of-fk962\]](https://www.benchchem.com/product/b15619236/docs#essential-guide-to-the-proper-disposal-of-fk962)

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